

The Synthetic Potential of 2,4,5-Tribromotoluene: A Technical Overview

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Compound of Interest

Compound Name: 2,4,5-Tribromotoluene

Cat. No.: B1295338

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Introduction

2,4,5-Tribromotoluene is a halogenated aromatic compound with the chemical formula $C_7H_5Br_3$. It exists as an off-white to pale brown solid and is characterized by the presence of three bromine atoms and a methyl group attached to a benzene ring.^[1] While broadly categorized as a useful intermediate in organic synthesis, serving as a potential building block for more complex molecules in the fields of pharmaceuticals, dyes, and materials science, specific, well-documented applications in peer-reviewed literature are not widely available. This technical guide aims to provide a comprehensive overview of the potential applications of **2,4,5-Tribromotoluene** in key organic transformations, drawing upon established methodologies for similar polyhalogenated aromatic compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4,5-Tribromotoluene** is provided in Table 1. This data is essential for its handling, storage, and use in chemical reactions.

Table 1: Physicochemical Properties of **2,4,5-Tribromotoluene**

Property	Value	Reference
Molecular Formula	C ₇ H ₅ Br ₃	[1]
Molecular Weight	328.83 g/mol	[1]
Appearance	Off-White to Pale Brown Solid	[1]
Melting Point	112-114 °C	[1]
Boiling Point	299.3 ± 35.0 °C (Predicted)	[1]
Density	2.131 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	DMSO, Methanol (Slightly)	[1]
CAS Number	3278-88-4	[1]

Potential Applications in Organic Synthesis

The three bromine substituents on the toluene ring offer multiple reactive sites for various cross-coupling reactions, making **2,4,5-Tribromotoluene** a potentially versatile scaffold for the synthesis of highly substituted aromatic compounds. The differential reactivity of the bromine atoms, influenced by the electronic effects of the methyl group and their relative positions on the aromatic ring, could allow for selective functionalization.

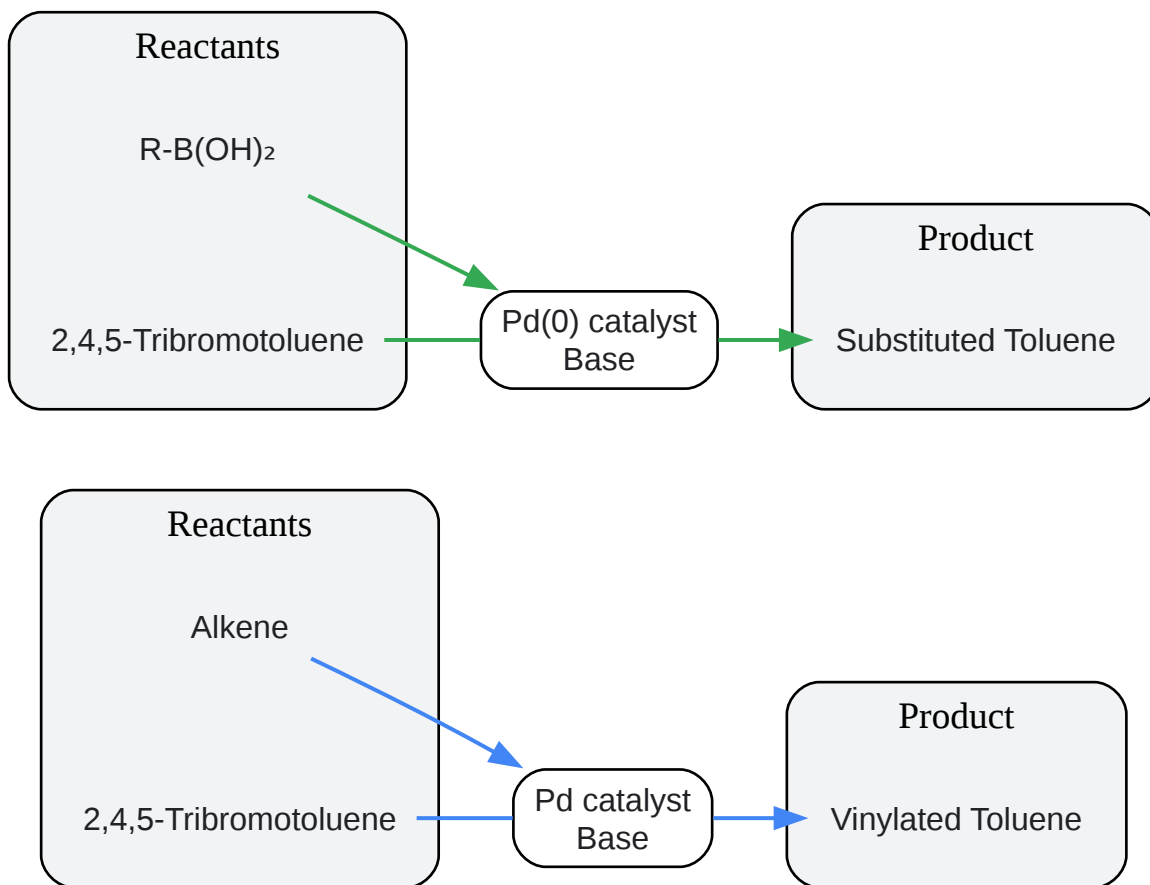
Palladium-Catalyzed Cross-Coupling Reactions

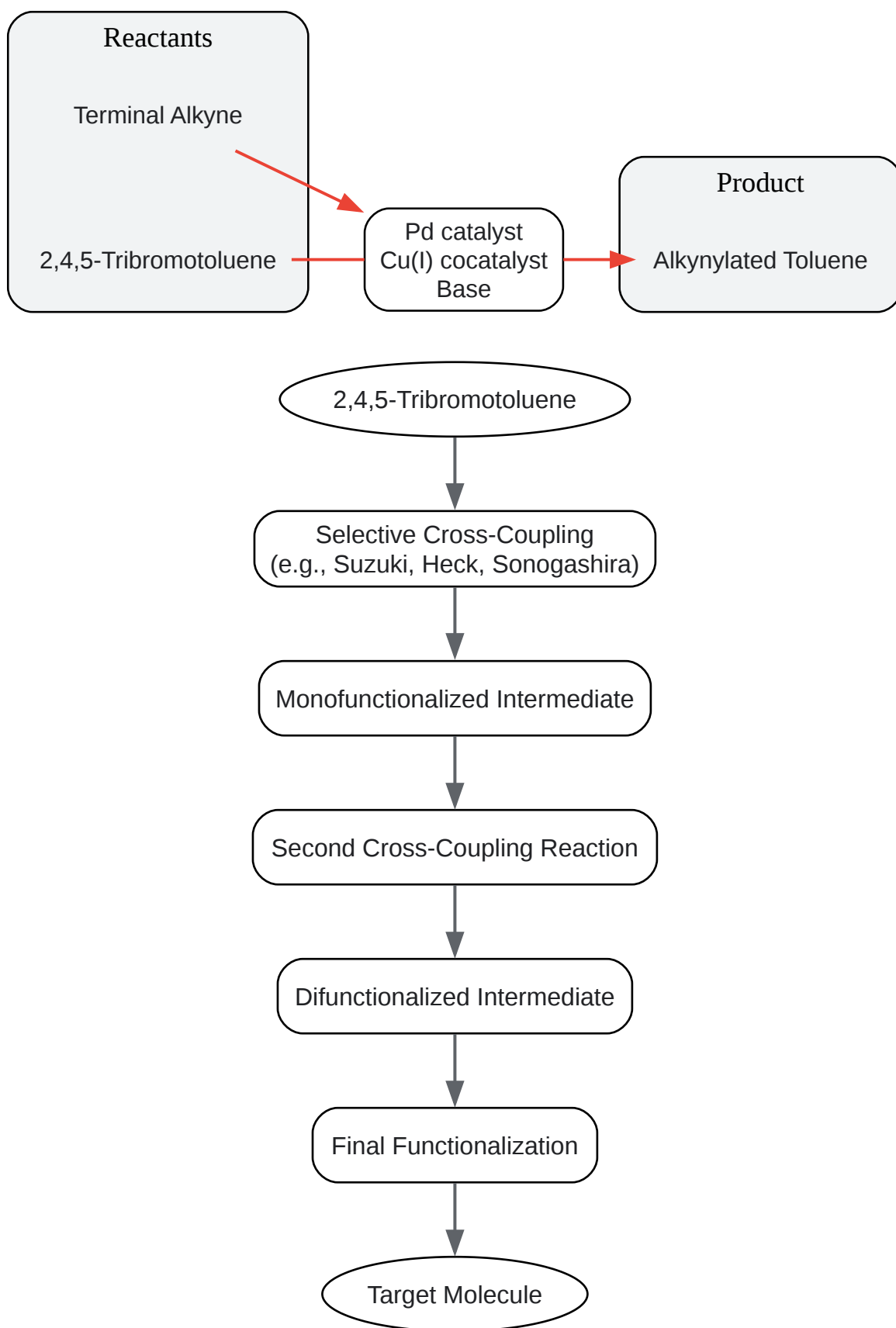
Palladium-catalyzed cross-coupling reactions are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds. **2,4,5-Tribromotoluene** can theoretically serve as a substrate in several of these key transformations.

1. Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling reaction is a versatile method for the formation of C-C bonds between an organoboron compound and an organic halide.[2][3] **2,4,5-Tribromotoluene** could be coupled with various aryl or vinyl boronic acids or esters to generate poly-arylated toluene derivatives. The regioselectivity of the coupling would likely be influenced by the steric and electronic environment of each bromine atom.

Hypothetical Reaction Scheme: Suzuki-Miyaura Coupling





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